

N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide purification methods

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Compound Focus: N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide

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Compound Identity & Key Properties

The table below summarizes the fundamental chemical information for **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide**, which is essential for selecting an appropriate purification technique [1] [2] [3].

Property	Specification
CAS Number	2881111-79-9 [2] [3]
Molecular Formula	C ₁₁ H ₉ FN ₄ O [1] [2] [3]
Molecular Weight	232.21 g/mol [1] [2] [3]
SMILES Notation	O=C(C1=NC=CN=C1)NNC2=CC=CC=C2F [2]
Purity	≥98% (as available from one supplier) [3]
Description	Ole1p desaturase inhibitor and antifungal agent [1] [2] [3]

Frequently Asked Questions

Q1: What is the best way to purify N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide after synthesis?

The literature does not describe a specific purification method for this exact compound. However, based on its properties:

- **Standard Technique: Recrystallization** is typically the most common and effective method for purifying solid organic compounds like carbohydrazides.
- **Solvent Selection:** The search results indicate the compound has limited solubility in water but dissolves in DMSO [3]. You may need to experiment with common recrystallization solvent pairs (e.g., ethanol/water, DMSO/water, or ethyl acetate/hexane) to find the optimal system for your crude product.
- **Alternative Method: Flash Column Chromatography** could be a viable alternative, especially if the crude mixture contains closely related impurities. The presence of both hydrogen bond donors and acceptors in the molecule suggests that normal-phase silica gel with a gradient of ethyl acetate in hexane could be a good starting point.

Q2: How should I store the compound to maintain its stability and purity?

Proper storage is critical for maintaining the purity of your compound over time. The recommended storage conditions from suppliers are [1] [4]:

- **Solid Powder:** Store at **-20°C** for long-term stability (up to 2-3 years).
- **Stock Solutions:**
 - Prepare solutions in DMSO.
 - Store aliquots at **-80°C** for up to 6 months.
 - Solutions can be kept at **4°C** for short-term use (about 2 weeks).
- **Handling:** Always keep the vial tightly sealed and allow it to equilibrate to room temperature before opening to avoid moisture condensation [4].

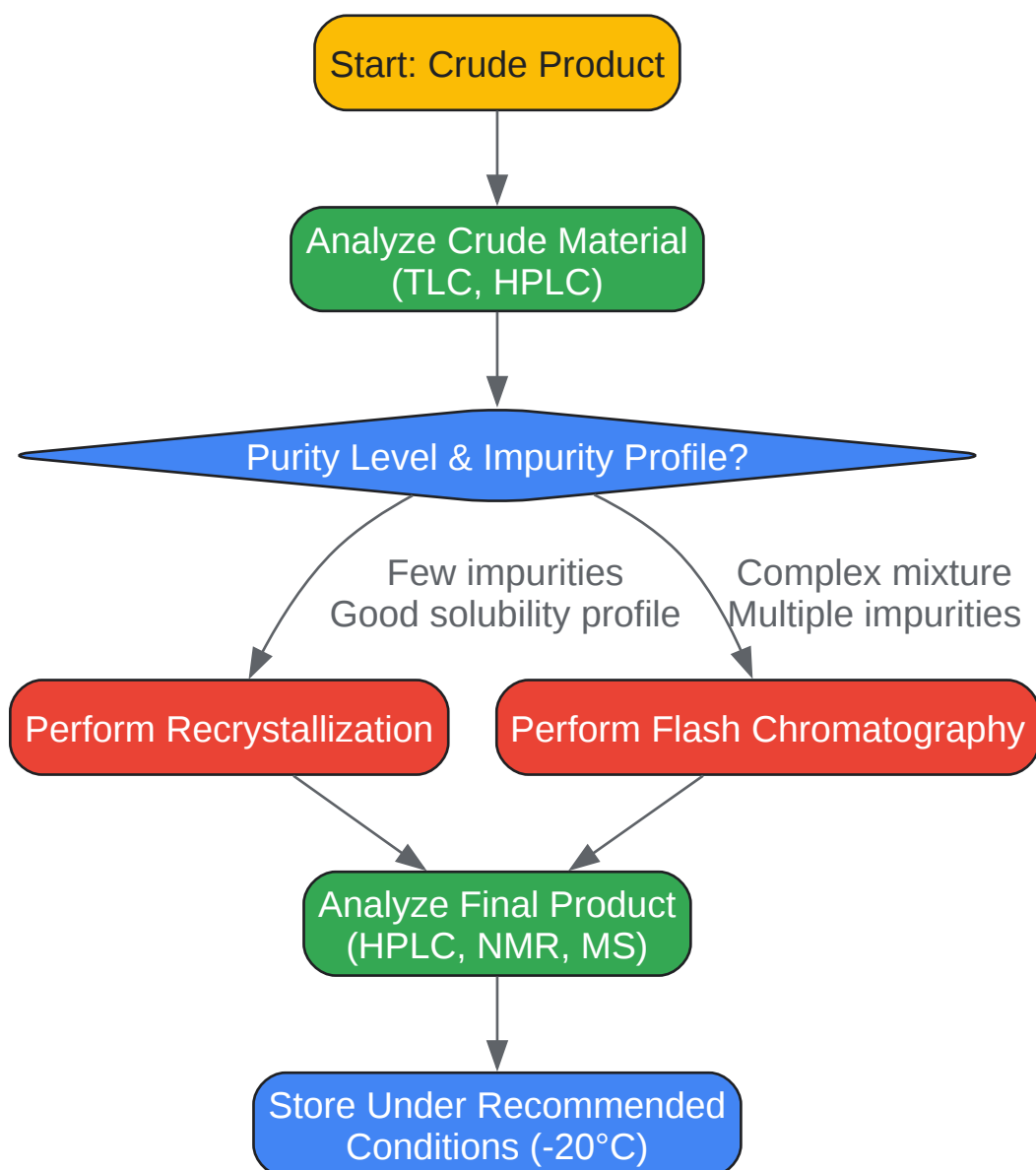
Q3: How can I confirm the identity and purity of my purified compound?

You should use a combination of analytical techniques:

- **Purity Analysis: High-Performance Liquid Chromatography (HPLC)** is the standard method for assessing chemical purity.
- **Identity Confirmation:** Techniques such as ^1H NMR, ^{13}C NMR, and **Mass Spectrometry** are used to unambiguously confirm the molecular structure of your compound [5]. The published synthetic procedures for related pyrazine and carbohydrazone compounds rely heavily on these techniques for characterization [5] [6].

Troubleshooting Guide

The following flowchart outlines a logical workflow for purifying and analyzing **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazone**, based on general laboratory practice.



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